

# Application Notes: Creating a Temporary Vacuum Seal with Apiezon N Grease

Author: BenchChem Technical Support Team. Date: December 2025



Authored for: Researchers, Scientists, and Drug Development Professionals

## **Introduction to Apiezon N**

**Apiezon N** is a silicone-free and halogen-free hydrocarbon grease specifically formulated for cryogenic and high-vacuum applications.[1][2] Its unique properties make it an ideal choice for creating reliable temporary seals in a variety of laboratory and industrial settings, including sealing ground glass joints, vacuum lines, cold traps, and optical ports on electron microscopes.[3][4] A key advantage of **Apiezon N** is its resistance to the "creep" and "carry over" contamination often associated with silicone-based greases.[5][6]

This grease is specially formulated to provide craze-free performance at extremely low temperatures and can withstand frequent cycling between cryogenic temperatures (as low as -269°C) and ambient temperatures (up to +30°C).[1][2] At room temperature, it has an extremely low vapor pressure, making it suitable for high vacuum systems.[3][7] **Apiezon N** also possesses a tenacious, rubbery consistency that helps absorb vibrations, which is particularly useful for protecting fragile glass-to-glass joints.[5][8]

## **Key Properties and Data**

The performance of **Apiezon N** is defined by its physical and thermal properties. The data below is compiled for easy reference and comparison.

Table 1: Typical Physical and Thermal Properties of Apiezon N



Property	Value	Source(s)
Typical Working Temperature Range	-269°C to +30°C (-452°F to +86°F)	[2][3][6]
Vapor Pressure @ 20°C	6 x 10 <sup>-10</sup> Torr	[1][5][6]
Relative Density @ 20°C	0.911	[3][9][10]
Dropping Point (ASTM D566)	42°C to 52°C	[3][10]
Thermal Conductivity @ 20°C	0.194 W/m°C	[3][7]
Thermal Conductivity @ -269°C	0.095 W/m°C	[3][7]
Outgassing Characteristics (ASTM E595)	<1% TML, <0.1% CVCM	[3][10]
Appearance	Semi-solid yellow/brown grease	[9][11]
Solubility	Soluble in aromatic hydrocarbon solvents (e.g., toluene, xylene)	[1][9]

| Insolubility | Insoluble in alcohols (e.g., ethanol, IPA) and ketones (e.g., acetone) |[1][5][12] |

Table 2: Vapor Pressure of Apiezon N at Various Temperatures

Temperature (°C)	Vapor Pressure (Torr)
0	~2 x 10 <sup>-11</sup>
20	6 x 10 <sup>-10</sup>
25	~1 x 10 <sup>-9</sup>

Note: Values other than at 20°C are extrapolated from manufacturer vapor pressure curves.[7] [13]






# **Decision Workflow for Using Apiezon N**

Before application, it is crucial to determine if  $Apiezon\ N$  is the appropriate sealant for the intended experimental conditions.





Click to download full resolution via product page

Caption: Decision workflow for selecting **Apiezon N** grease.



## **Experimental Protocols**

The following protocols provide a detailed methodology for the application and removal of **Apiezon N** to create a temporary vacuum seal.

Proper surface preparation is critical for achieving a high-quality vacuum seal.

- Initial Cleaning: Mechanically wipe the mating surfaces (e.g., ground glass joints, flanges) with a clean, lint-free cloth to remove any loose particulates or old grease.[3]
- Solvent Degreasing: Degrease the surfaces using an appropriate hydrocarbon solvent such as toluene or xylene. For a more environmentally friendly option, limonene can be used.[1]
   [12]
  - Safety Note: Always handle solvents in a well-ventilated area or fume hood and wear appropriate personal protective equipment (PPE), including nitrile rubber gloves.
- Drying: Ensure surfaces are completely dry before applying the grease. This can be achieved by air drying in a clean environment or by using a gentle stream of dry nitrogen gas.
- Final Inspection: Visually inspect the surfaces to ensure they are free of any dust, fibers, or solvent residue.
- Dispensing: Apply a small, economical amount of Apiezon N grease directly from the tube or using a clean spatula.
- Distribution: For ground glass joints, apply a thin, even band of grease around the upper part
  of the male joint. For flat flanges, apply a thin bead of grease in a uniform circle, ensuring the
  bead path is continuous.
- Assembly: Carefully join the two components. For ground glass joints, gently rotate the joint back and forth to spread the grease into a thin, transparent, and uniform seal. The final seal should be free of striations or air bubbles.
- Excess Removal: Wipe away any excess grease from the exterior of the joint with a clean, lint-free cloth.[1] This prevents contamination of the surrounding apparatus.




- Disassembly: Carefully separate the sealed components.
- Gross Removal: Wipe off the majority of the excess grease from both surfaces using a soft, clean, lint-free cloth.[5][8]
- Solvent Cleaning: To remove any remaining residue, wash the surfaces with an aromatic hydrocarbon solvent (toluene, xylene) or limonene.[3][4]
- Final Wash: For some applications, a final wash with warm, soapy water can be effective for removing residual films.[1][12]
- Rinsing and Drying: Thoroughly rinse the components with an appropriate solvent (e.g., acetone, though it won't dissolve the grease, it can help remove the cleaning solvent) and/or deionized water, followed by complete drying before storage or reuse.

## **Application Workflow Diagram**

The entire process, from preparation to cleaning, can be visualized as a clear workflow.





Click to download full resolution via product page

Caption: Step-by-step workflow for creating a vacuum seal.



### **Additional Considerations**

- 'Gettering' Action: Apiezon N has strong absorption properties, meaning it can absorb other
  greasy or chemical impurities from metal and glass surfaces, a valuable property where
  scrupulous cleanliness is required.[5][10]
- Shelf Life: The shelf life of Apiezon N grease is ten years from the date of manufacture, provided it is stored in its original unopened packaging at ambient temperatures (10 to 30°C).[3][8]
- Optical Applications: The grease is luminescent under UV light.[3][7] For optical testing, it is important to either cover the grease completely with the sample or use calibration to account for any emissions caused by the grease.[4]
- Cryogenic Lubrication: While an excellent sealant and thermal conductor at cryogenic temperatures, Apiezon N should not be used as a lubricant at these low temperatures.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. apiezon.com [apiezon.com]
- 2. APIEZON n N-25G Vacuum grease Temperature range -269~ 30 °C | NBCHAO [en1.nbchao.com]
- 3. 2spi.com [2spi.com]
- 4. apiezon.com [apiezon.com]
- 5. Kurt J. Lesker Company | Apiezon N Cryogenic Heat-Transfer Greases | Enabling Technology for a Better World [lesker.com]
- 6. ajvs.com [ajvs.com]
- 7. cmr-direct.com [cmr-direct.com]
- 8. static.mimaterials.com [static.mimaterials.com]



- 9. apiezon.com [apiezon.com]
- 10. proscitech.com.au [proscitech.com.au]
- 11. sisweb.com [sisweb.com]
- 12. apiezon.com [apiezon.com]
- 13. apiezon.com [apiezon.com]
- To cite this document: BenchChem. [Application Notes: Creating a Temporary Vacuum Seal with Apiezon N Grease]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172494#procedure-for-creating-a-temporary-vacuum-seal-with-apiezon-n]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com